

Revolutionizing Phosphate Quantification: The Fiske-SubbaRow Method

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	NH4-6	
Cat. No.:	B1193248	Get Quote

Application Note

The Fiske-SubbaRow method remains a cornerstone in biochemical and clinical research for the quantitative determination of inorganic phosphate. This colorimetric assay, first described in 1925, offers a simple, robust, and cost-effective means to measure phosphate levels in a variety of biological samples. Its application is critical in numerous fields, including drug development, where monitoring phosphate-related enzymatic activity is paramount, and in clinical diagnostics for assessing renal function and bone metabolism.

This document provides a comprehensive overview of the Fiske-SubbaRow method, including detailed protocols, reagent preparation, and data interpretation. It is intended for researchers, scientists, and drug development professionals seeking a reliable method for inorganic phosphate estimation.

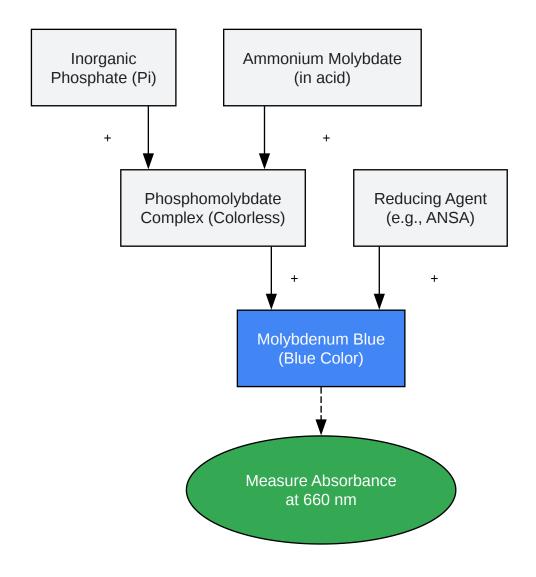
Principle of the Method

The Fiske-SubbaRow method is based on the reaction of inorganic phosphate with ammonium molybdate in an acidic medium to form a phosphomolybdate complex.[1][2] This complex is then reduced by a reducing agent, most commonly 1-amino-2-naphthol-4-sulfonic acid (ANSA) or ascorbic acid, to produce a stable blue-colored complex, molybdenum blue.[1] The intensity of the blue color is directly proportional to the concentration of inorganic phosphate in the sample and is quantified spectrophotometrically at a wavelength of 660 nm.[1]

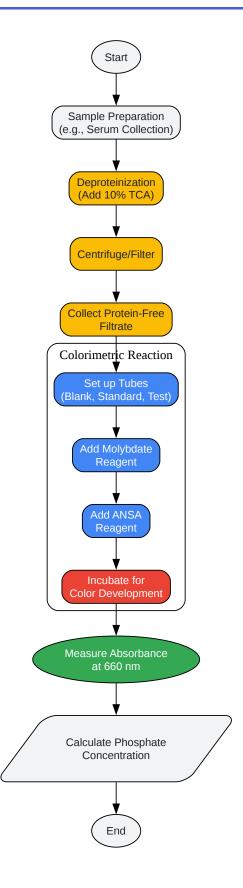


Diagram of the Chemical Principle

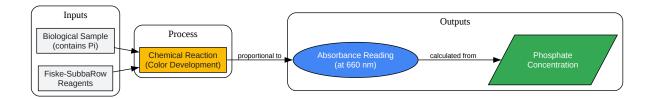












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. scispace.com [scispace.com]
- To cite this document: BenchChem. [Revolutionizing Phosphate Quantification: The Fiske-SubbaRow Method]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1193248#fiske-subbarow-method-for-inorganic-phosphate-estimation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com